

(R)-(-)-2,2-Dimethylcyclopropane-1-carboxamide: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: (R)-(-)-2,2-Dimethylcyclopropane-1-carboxamide

Cat. No.: B109103

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **(R)-(-)-2,2-Dimethylcyclopropane-1-carboxamide**. The following sections detail the compound's properties, associated hazards, and recommended procedures for its safe use, storage, and disposal. This document is intended for qualified personnel experienced in handling laboratory chemicals.

Chemical and Physical Properties

(R)-(-)-2,2-Dimethylcyclopropane-1-carboxamide is a solid, crystalline compound.^[1] A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	Source
Molecular Formula	C ₆ H ₁₁ NO	[1]
Molecular Weight	113.16 g/mol	[1]
CAS Number	106462-18-4	[1]
Appearance	Solid, crystalline powder	[1]
Melting Point	135-139 °C	[1]
Boiling Point	225.1±7.0 °C (Predicted)	
Density	1.028±0.06 g/cm ³ (Predicted)	
Solubility	Soluble in methanol	
Flash Point	Not applicable	[1]
Storage Class	11 - Combustible Solids	[1]

Hazard Identification and GHS Classification

(R)-(-)-2,2-Dimethylcyclopropane-1-carboxamide is classified as a hazardous substance.[1]

The GHS hazard classifications and corresponding precautionary statements are summarized in Table 2.

GHS Classification	Hazard Statement	Precautionary Statement Codes
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	P264, P270, P301+P312, P330, P501
Skin Irritation (Category 2)	H315: Causes skin irritation	P264, P280, P302+P352, P321, P332+P313, P362
Skin Sensitization (Category 1)	H317: May cause an allergic skin reaction	P261, P272, P280, P302+P352, P333+P313, P321, P363, P501
Eye Irritation (Category 2)	H319: Causes serious eye irritation	P264, P280, P305+P351+P338, P337+P313
Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System	H335: May cause respiratory irritation	P261, P271, P304+P340, P312, P403+P233, P405, P501

Signal Word: Warning^[1]

Experimental Protocols: Safety and Handling Best Practices

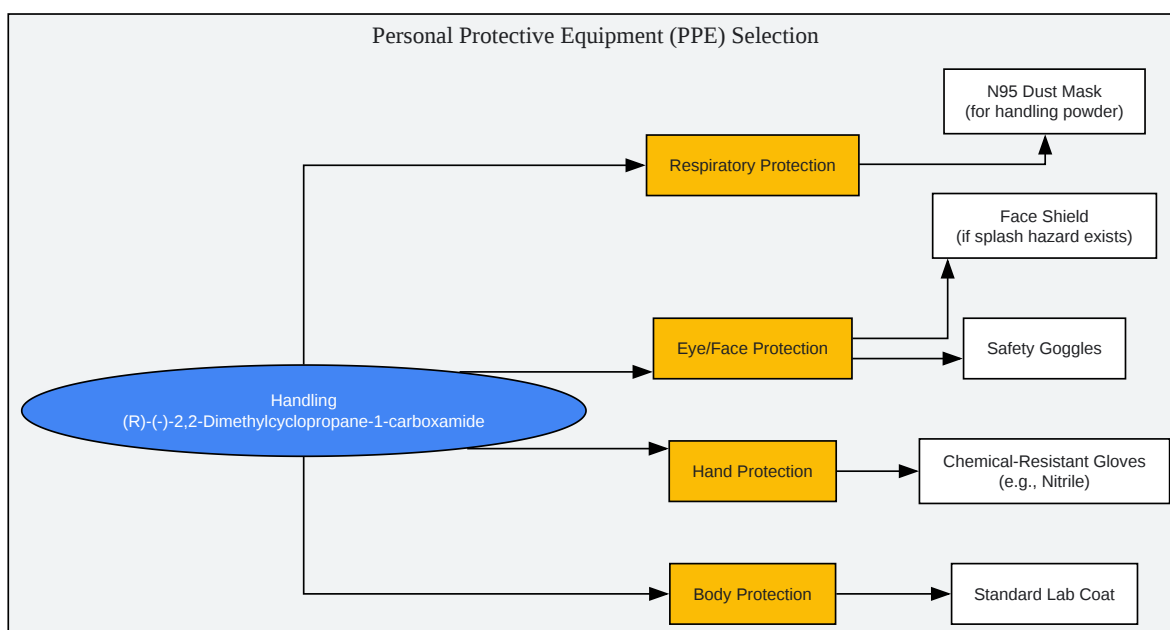
Specific toxicological and safety assessment protocols for **(R)-(-)-2,2-Dimethylcyclopropane-1-carboxamide** are not readily available in the public domain. However, based on its known hazards, the following general laboratory best practices should be strictly adhered to.

Engineering Controls

- Work with this compound should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.
- Ensure that eyewash stations and safety showers are readily accessible in the immediate work area.

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate PPE. The following diagram outlines a general selection guide.



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Caption: Personal Protective Equipment (PPE) selection guide.

Handling and Storage

- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of dust.

- Wash hands thoroughly after handling.
- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Keep away from incompatible materials such as strong oxidizing agents.

First Aid Measures

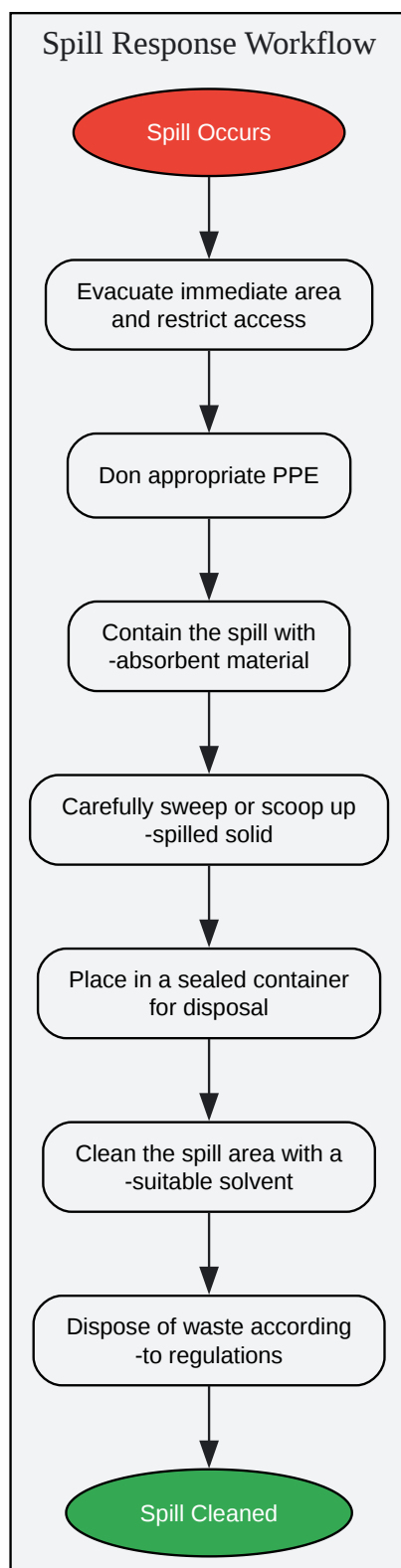
In case of exposure, follow these first aid guidelines and seek medical attention.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a physician.
Skin Contact	Immediately wash off with soap and plenty of water. Remove contaminated clothing. Consult a physician.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Spill and Disposal Procedures

Spill Response

In the event of a spill, follow the procedures outlined in the flowchart below.



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Caption: Spill response workflow for **(R)-(-)-2,2-Dimethylcyclopropane-1-carboxamide**.

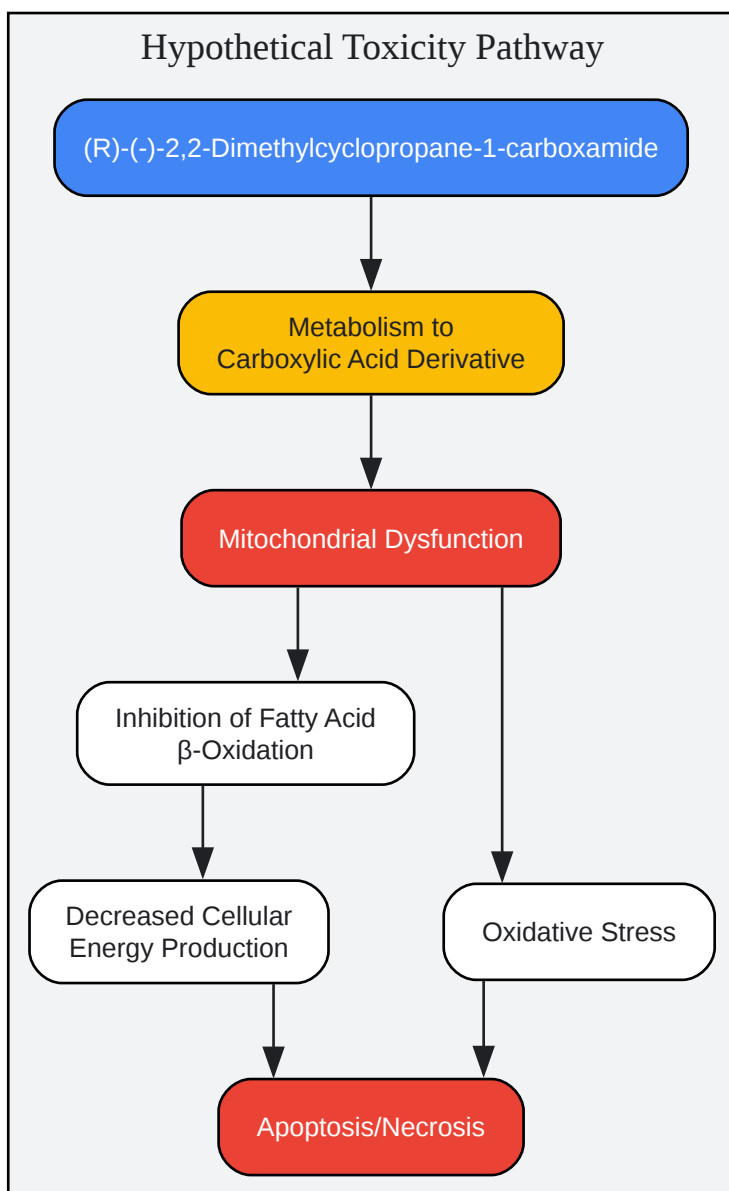
Waste Disposal

Dispose of this chemical and its container in accordance with local, regional, and national regulations. Do not allow it to enter drains or the environment.

Toxicological Information and Potential Signaling Pathways

While specific toxicological studies on **(R)-(-)-2,2-Dimethylcyclopropane-1-carboxamide** are limited, research on structurally related compounds can provide insights into potential toxic mechanisms. For instance, the anxiolytic drug panadiplon, which metabolizes to a cyclopropane carboxylic acid derivative, has been shown to induce hepatic toxicity.^[2] The proposed mechanism involves the inhibition of mitochondrial fatty acid β -oxidation.^[2] This suggests that **(R)-(-)-2,2-Dimethylcyclopropane-1-carboxamide** could potentially interfere with cellular metabolic pathways.

The following diagram illustrates a hypothetical signaling pathway for toxicity based on the panadiplon model.



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Caption: Hypothetical toxicity pathway based on related compounds.

It is crucial for researchers to be aware of these potential toxicological properties and to handle the compound with appropriate caution until more specific data becomes available.

Disclaimer: This guide is intended for informational purposes only and does not replace a formal risk assessment. Always consult the most current Safety Data Sheet (SDS) from the supplier before handling this chemical.

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References

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- 2. Metabolic, idiosyncratic toxicity of drugs: overview of the hepatic toxicity induced by the anxiolytic, panadiplon - PubMed [pubmed.ncbi.nlm.nih.gov]
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